

# 3-Aminobenzoic-d4 Acid CAS number and molecular weight

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 3-Aminobenzoic-d4 Acid

Cat. No.: B583316

[Get Quote](#)

## In-Depth Technical Guide: 3-Aminobenzoic-d4 Acid

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides comprehensive information on **3-Aminobenzoic-d4 acid**, a deuterated analog of 3-aminobenzoic acid. This stable isotope-labeled compound is a crucial tool in analytical chemistry, particularly in quantitative mass spectrometry-based assays. Its primary application lies in its use as an internal standard, ensuring accuracy and precision in the quantification of 3-aminobenzoic acid or related analytes in complex biological matrices.

## Core Compound Data

The fundamental properties of **3-Aminobenzoic-d4 acid** are summarized below. The deuteration provides a distinct mass difference from the unlabeled counterpart, which is essential for its function as an internal standard in mass spectrometry.

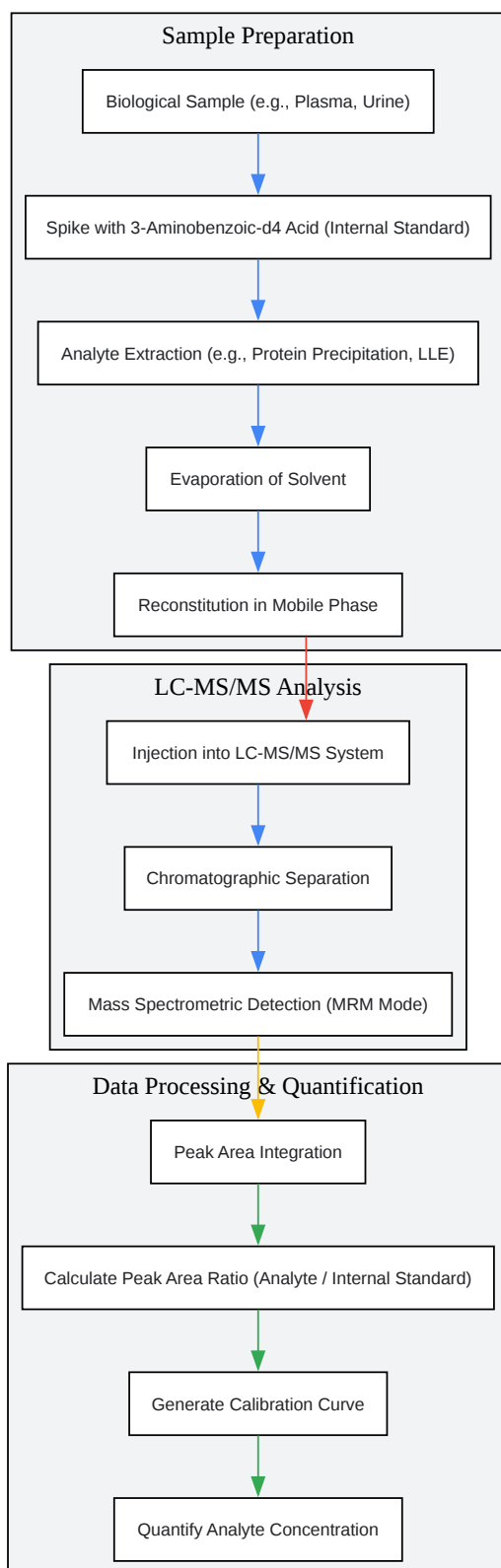
Property	Value	Source(s)
CAS Number	78399-79-8	[1][2][3][4]
Unlabeled CAS Number	99-05-8	[5]
Molecular Formula	C <sub>7</sub> H <sub>3</sub> D <sub>4</sub> NO <sub>2</sub>	[5]
Molecular Weight	141.16 g/mol	[5]
Alternate Names	3-Aminobenzenecarboxylic-d4 Acid, 3-Carboxyaniline-d4, Aniline-3-carboxylic-d4 Acid	[5]

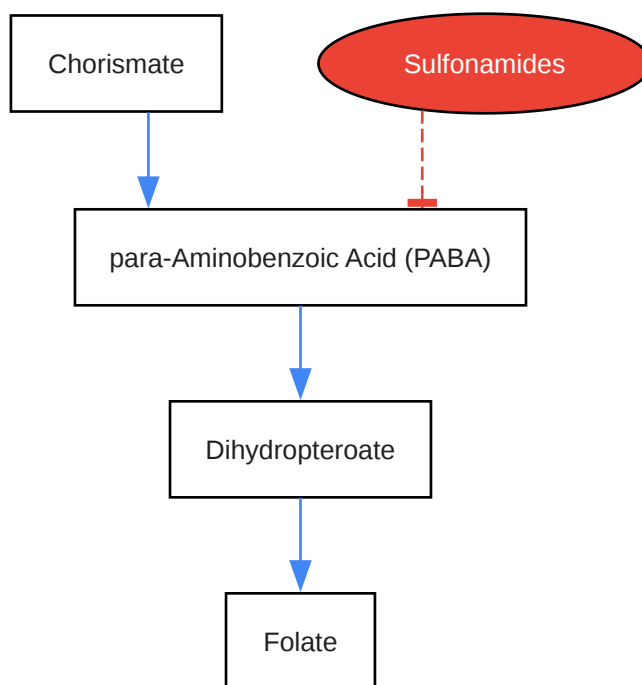
## Application as an Internal Standard in Mass Spectrometry

**3-Aminobenzoic-d4 acid** serves as an ideal internal standard for quantitative analysis by techniques such as liquid chromatography-mass spectrometry (LC-MS) and gas chromatography-mass spectrometry (GC-MS).[4] The use of stable isotope-labeled internal standards is considered the gold standard in quantitative mass spectrometry.[6] This is because their physicochemical properties are nearly identical to the analyte of interest, causing them to behave similarly during sample preparation, chromatography, and ionization.[6] This co-elution and similar ionization behavior allow for the correction of analyte loss during sample processing and variations in instrument response, leading to highly accurate and precise quantification.[6]

## Logical Workflow for Quantitative Analysis using a Deuterated Internal Standard

The following diagram illustrates the typical workflow for a quantitative LC-MS/MS assay using a deuterated internal standard like **3-Aminobenzoic-d4 acid**.





[Click to download full resolution via product page](#)

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. benchchem.com [benchchem.com]
- 2. texilajournal.com [texilajournal.com]
- 3. google.com [google.com]
- 4. medchemexpress.com [medchemexpress.com]
- 5. scbt.com [scbt.com]
- 6. benchchem.com [benchchem.com]
- To cite this document: BenchChem. [3-Aminobenzoic-d4 Acid CAS number and molecular weight]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b583316#3-aminobenzoic-d4-acid-cas-number-and-molecular-weight\]](https://www.benchchem.com/product/b583316#3-aminobenzoic-d4-acid-cas-number-and-molecular-weight)

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)